

Murrayanine: A Promising Natural Antibacterial Agent Challenging Conventional Antibiotics

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Compound of Interest

Compound Name: *Murrayanine*

Cat. No.: *B1213747*

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[City, State] – [Date] – In the global search for novel antimicrobial agents to combat the growing threat of antibiotic resistance, the natural carbazole alkaloid, **Murrayanine**, has demonstrated significant antibacterial potential. Extracted from *Murraya koenigii*, a plant widely used in traditional medicine, **Murrayanine** is showing promise as a potent antibacterial agent. This comparative guide provides an in-depth analysis of its antibacterial activity against known antibiotics, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

Performance Benchmark: Murrayanine vs. Standard Antibiotics

The antibacterial efficacy of **Murrayanine** and its derivatives has been evaluated against common Gram-positive and Gram-negative bacteria and compared with standard antibiotics such as Ciprofloxacin and Tetracycline. The following tables summarize the Minimum Inhibitory Concentration (MIC) and Zone of Inhibition data, providing a clear comparison of their antibacterial potency.

Table 1: Minimum Inhibitory Concentration (MIC) Data

Antimicrobial Agent	Test Organism	MIC (µg/mL)
Murrayanine (and related carbazole alkaloids)	Staphylococcus aureus	4 - 50 ^[1]
Escherichia coli	Data not readily available for pure Murrayanine. Extracts show activity.	
Ciprofloxacin	Staphylococcus aureus	≤ 1 (Susceptible)
Escherichia coli	≤ 0.25 (Susceptible)	
Tetracycline	Staphylococcus aureus	≤ 4 (Susceptible)
Escherichia coli	≤ 4 (Susceptible)	

Note: MIC values for standard antibiotics are based on Clinical and Laboratory Standards Institute (CLSI) guidelines. The MIC for **Murrayanine** against S. aureus is reported for the related compound Murrayaquinone A.

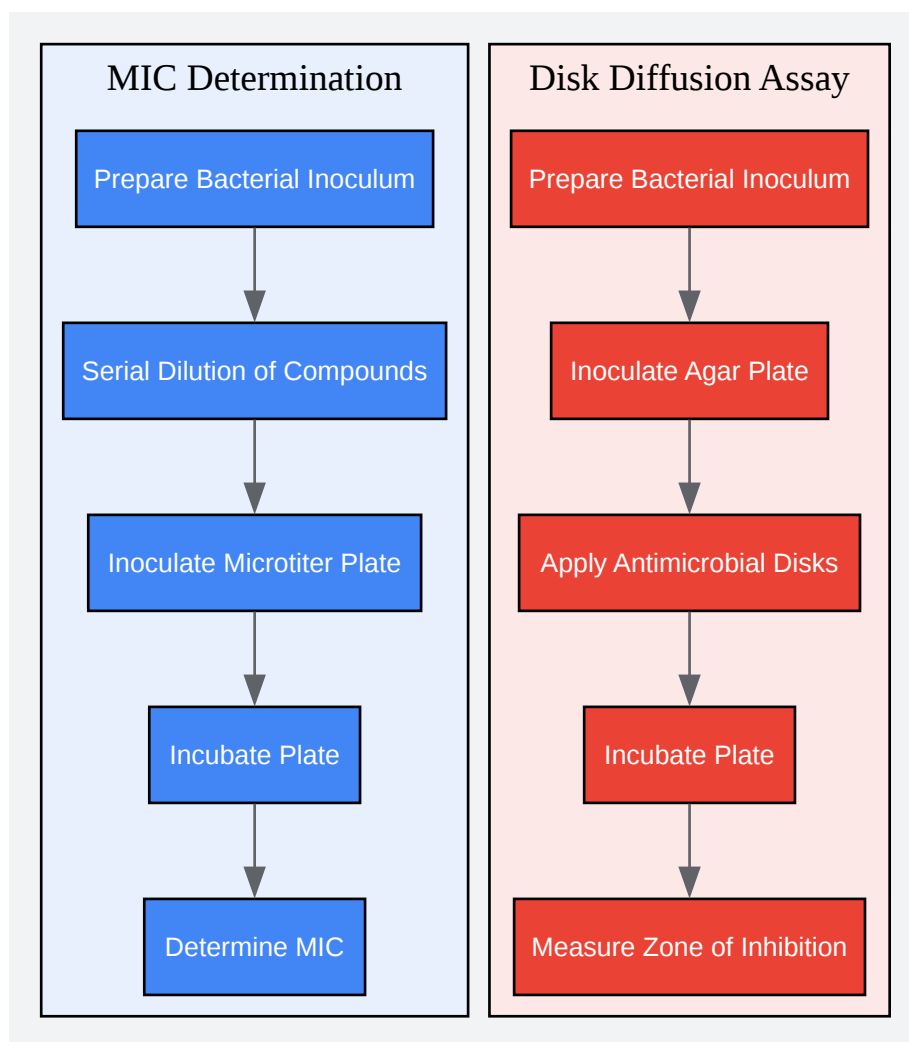
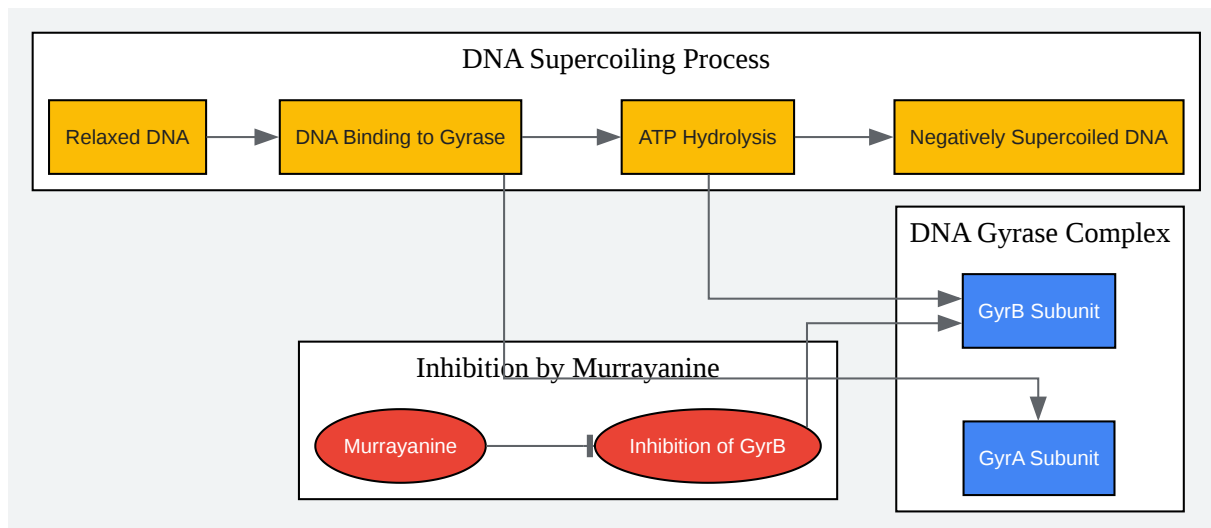
Table 2: Zone of Inhibition Data (Kirby-Bauer Method)

Antimicrobial Agent	Test Organism	Zone of Inhibition (mm)
Murrayanine (extracts)	Staphylococcus aureus	10 - 18 ^[2]
Escherichia coli	6 - 11 ^[2]	
Ciprofloxacin (5 µg disc)	Staphylococcus aureus	≥ 21 (Susceptible) ^[3]
Escherichia coli	≥ 21 (Susceptible) ^[3]	
Tetracycline (30 µg disc)	Staphylococcus aureus	≥ 19 (Susceptible)
Escherichia coli	≥ 15 (Susceptible)	

Note: Zone of inhibition diameters for standard antibiotics are based on CLSI guidelines. Data for **Murrayanine** is from studies using ethanolic extracts of Murraya koenigii.

Unveiling the Mechanism of Action

Preliminary research suggests that the antibacterial activity of carbazole alkaloids, including **Murrayanine**, stems from their ability to inhibit bacterial DNA gyrase.^[4] This essential enzyme is responsible for introducing negative supercoils into the bacterial DNA, a process crucial for DNA replication and transcription. By inhibiting this enzyme, **Murrayanine** effectively halts these vital cellular processes, leading to bacterial cell death.



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